

# using heptyl 1-thiohexopyranoside in glycosidase research

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

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## Chemical Profile of Heptyl 1-Thiohexopyranoside

**Heptyl 1-thiohexopyranoside** is an experimental small molecule. The table below summarizes its key identifiers and properties.

Property	Description
Generic Name	Heptyl 1-Thiohexopyranoside [1]
IUPAC Name	(2S,3R,4S,5S,6R)-2-(heptylsulfanyl)-6-(hydroxymethyl)oxane-3,4,5-triol [1] [2]
Chemical Formula	C <sub>13</sub> H <sub>26</sub> O <sub>5</sub> S [1] [3] [4]
Average Mass	294.408 g/mol [1] [3] [4]
Classification	Thioglycoside (a glycoside with a sulfur-glycosidic bond) [1]
DrugBank Status	Experimental; Not approved for human use [1]

## Known Biochemical Interactions & Applications

Publicly available data suggests its primary research application is in structural biology, particularly for studying membrane proteins. The following table outlines its known protein targets.

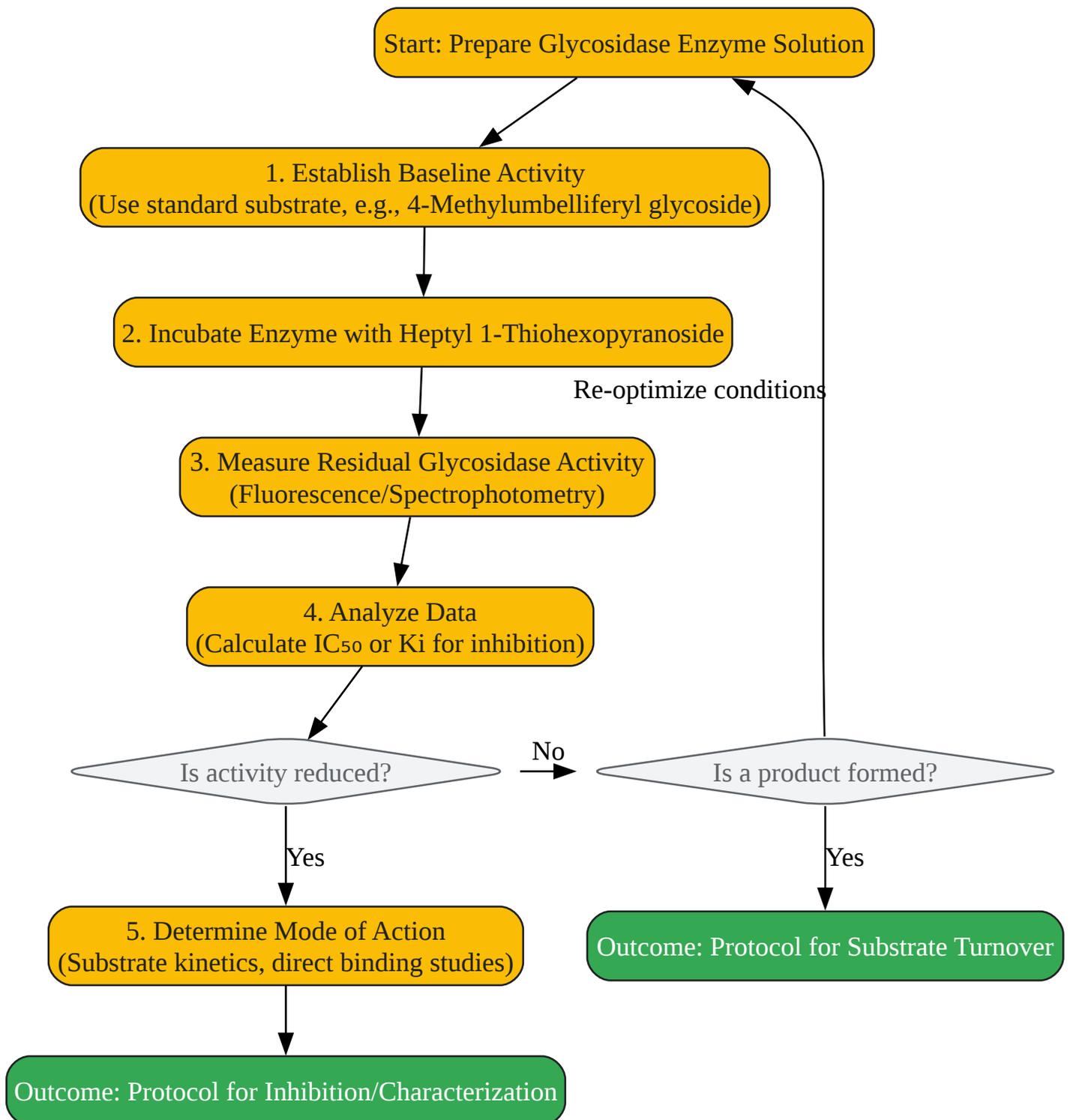
Target Protein	Organism	Reported Pharmacological Action
Rhodopsin [1] [4]	Humans ( <i>Homo sapiens</i> )	Unknown [1] [4]
Flavodoxin/Ferredoxin-NADP+ Reductase [1] [4]	<i>Rhodobacter capsulatus</i>	Unknown [1] [4]
Acyl Carrier Protein [1] [4]	<i>Escherichia coli</i> (strain K12)	Unknown [1] [4]
Biotin Biosynthesis Cytochrome P450 [1] [4]	<i>Bacillus subtilis</i> (strain 168)	Unknown [1] [4]

Based on its chemical nature and these interactions, here are its potential applications in glycosidase research:

- **Membrane Protein Solubilization:** As a thioglycoside detergent, it can be used to solubilize and stabilize membrane-bound glycosidases for *in vitro* studies [1] [4].
- **Enzyme Crystallization:** It is listed in the RCSB PDB, indicating a documented use in the crystallization of proteins for structural analysis [4].
- **Potential as a Substrate or Inhibitor:** The molecule's structure, featuring a thioether-linked heptyl chain to a sugar moiety, suggests it could act as a synthetic substrate or inhibitor for specific glycoside hydrolases, similar to other thioglycosides [5].

## Proposed Experimental Workflow

Given the lack of a specific protocol, the diagram below proposes a general workflow for evaluating this compound in your research, based on standard biochemical approaches for characterizing enzyme inhibitors or substrates.



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## Guidance for Protocol Development

To develop a functional protocol, you will need to determine key parameters through experimental optimization. The table below suggests a starting point.

Parameter	Consideration	Suggested Action
<b>Working Concentration</b>	Varies by system; detergents have Critical Micelle Concentration (CMC).	Test a range (e.g., 0.1 - 10 mM) for effect on enzyme activity/stability [1].
<b>Solubility &amp; Storage</b>	Prepare stock solution.	Solubilize in water, DMSO, or buffer. Store at -20°C [6].
<b>Assay Conditions</b>	pH, temperature, incubation time.	Use standard glycosidase assay buffers (e.g., sodium acetate, MES, Tris) [6].
<b>Detection Method</b>	Depends on role (inhibitor vs. substrate).	Use continuous fluorogenic assays for high-throughput screening [6].

## Critical Considerations for Use

- **Lack of Pharmacodynamic Data:** Databases note that pharmacodynamic properties, toxicity, and ADMET (Absorption, Distribution, Metabolism, Excretion, Toxicity) profiles for this compound are "Not Available" [1]. Appropriate safety measures (PPE) and waste disposal procedures must be established in the lab.
- **Defining its Role:** The first step is to empirically determine whether the compound acts as an inhibitor, a substrate, or simply an inert stabilizing agent for your specific glycosidase.
- **Purity and Stereochemistry:** The compound has multiple defined stereocenters [1] [3]. Ensure you are using a purified stereoisomer, as this will significantly impact its interaction with enzymes.

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## References

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**Address:** Ontario, CA 91761, United States

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